

# Comparing the efficiency of different ionic liquids for naphthenic acid extraction.

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## Compound of Interest

Compound Name: Naphthenic acid

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## A Comparative Guide to the Efficacy of Ionic Liquids in Naphthenic Acid Extraction

The removal of **naphthenic acids** from crude oil is a critical process in the petroleum industry to mitigate corrosion issues. Ionic liquids (ILs) have emerged as promising green solvents for this extraction due to their tunable properties, low volatility, and high extraction efficiencies. This guide provides a comparative analysis of different ionic liquids for **naphthenic acid** extraction, supported by experimental data, to assist researchers and professionals in selecting the most suitable ILs for their applications.

## Comparative Performance of Ionic Liquids

The efficiency of **naphthenic acid** extraction is influenced by the chemical structure of the ionic liquid, particularly the nature of the cation and anion, as well as the process conditions. The following table summarizes the performance of various ionic liquids based on reported experimental data.

Ionic Liquid (IL)	IL Type	IL-to-Oil Ratio (w/w)	Temperature (°C)	Time	Extraction Efficiency (%)	Agitation Method	Reference
[BMPi][Phe]	Piperidinium	0.0025	Ambient	4.29 min	100	Ultrasonic	<a href="#">[1]</a> <a href="#">[2]</a>
[BMPi][Phe]	Piperidinium	0.010	Ambient	-	100	Mechanical Stirring	<a href="#">[2]</a>
[BMPi][OTf]	Piperidinium	0.150	Ambient	-	21.35	-	<a href="#">[1]</a>
[BMPi][DCN]	Piperidinium	0.150	Ambient	-	18.72	-	<a href="#">[1]</a>
[N <sub>1111</sub> ][OH]	Ammonium	0.0075	50	1 h	100	Mechanical Stirring	<a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
[Ch][OH]	Ammonium	0.0125	90	1 h	100	Mechanical Stirring	<a href="#">[3]</a>
[N <sub>1444</sub> ][OH]	Ammonium	-	-	-	-	Mechanical Stirring	<a href="#">[3]</a> <a href="#">[4]</a>
[N <sub>4444</sub> ][OH]	Ammonium	-	-	-	-	Mechanical Stirring	<a href="#">[3]</a> <a href="#">[4]</a>
[P <sub>4444</sub> ][OH]	Phosphonium	0.0225	-	1 h	100	Mechanical Stirring	<a href="#">[3]</a> <a href="#">[4]</a>
TMAH	Ammonium	3% (w/v)	50	45 min	96.67	Mechanical Stirring	<a href="#">[6]</a> <a href="#">[7]</a>
[DBU-Dec][SCN]	DBU-based	-	-	-	High (Distribution Coeff: 9.27)	Ultrasonic	<a href="#">[8]</a>
[DBU-Oct][SCN]	DBU-based	-	-	-	Moderate (Distribution Coeff: 1.2)	Ultrasonic	<a href="#">[8]</a>

					on Coeff: 41.58 PI)		
[DBU-Hex] [SCN]	DBU-based	-	-	-	Lower (Distribution Coeff: 28.13 PI)	Ultrasonic	[8]
Imidazolium Carbonate	Imidazolium	Low	-	-	100	-	[9]

Note: "-" indicates that the specific data was not provided in the cited sources. PI refers to Performance Index.

## Key Observations:

- **Anion and Cation Influence:** The choice of both the anion and cation significantly impacts extraction efficiency. For instance, piperidinium-based ILs with a phenolate anion ([BM<sup>+</sup>Ph<sup>-</sup>]) demonstrated superior performance compared to those with trifluoromethanesulfonate or dicyanamide anions.[1] Similarly, tetraalkylammonium-based ILs were found to be more efficient than their tetraalkylphosphonium counterparts.[3]
- **Hydroxide-Based ILs:** Hydroxide-based ILs, such as tetramethylammonium hydroxide ([N<sub>1111</sub>][OH]), have shown complete removal of **naphthenic acids** at very low IL-to-oil ratios. [3][4][5] The extraction mechanism involves the basic hydroxide anion abstracting the acidic proton from the **naphthenic acid**. [3]
- **Effect of Alkyl Chain Length:** The length of the alkyl chain on the cation can influence extraction efficiency. For DBU-based ILs, a longer alkyl chain (decyl) resulted in a higher distribution coefficient and better extraction performance.[8] Conversely, for tetraalkylammonium ILs, longer alkyl groups were observed to reduce extraction efficiency. [3]
- **Ultrasonic Assistance:** The use of ultrasonic irradiation can significantly enhance extraction efficiency and reduce the required extraction time and IL-to-oil ratio.[1][2][10] For example,

with [BMPI][Phe], ultrasonic assistance achieved 100% removal at a much lower IL-to-oil ratio (0.0025) compared to mechanical stirring (0.010).<sup>[2]</sup>

## Experimental Protocols

A generalized experimental protocol for the liquid-liquid extraction of **naphthenic acid** using ionic liquids is outlined below. Specific parameters such as IL-to-oil ratio, temperature, and time should be optimized for each specific ionic liquid and oil sample.

### Preparation of Model Oil

- A model oil with a known Total Acid Number (TAN) is typically prepared by dissolving a specific amount of **naphthenic acid** in a hydrocarbon solvent (e.g., dodecane).
- The TAN is determined by titration according to standard methods (e.g., ASTM D664).

### Liquid-Liquid Extraction

- A measured amount of the model oil and the ionic liquid are added to a vessel at a predetermined IL-to-oil ratio.
- The mixture is agitated for a specified period using either a mechanical stirrer or an ultrasonic bath at a controlled temperature.
- After agitation, the mixture is centrifuged to ensure complete phase separation between the oil (raffinate) and the ionic liquid (extract).

### Quantification of Naphthenic Acid

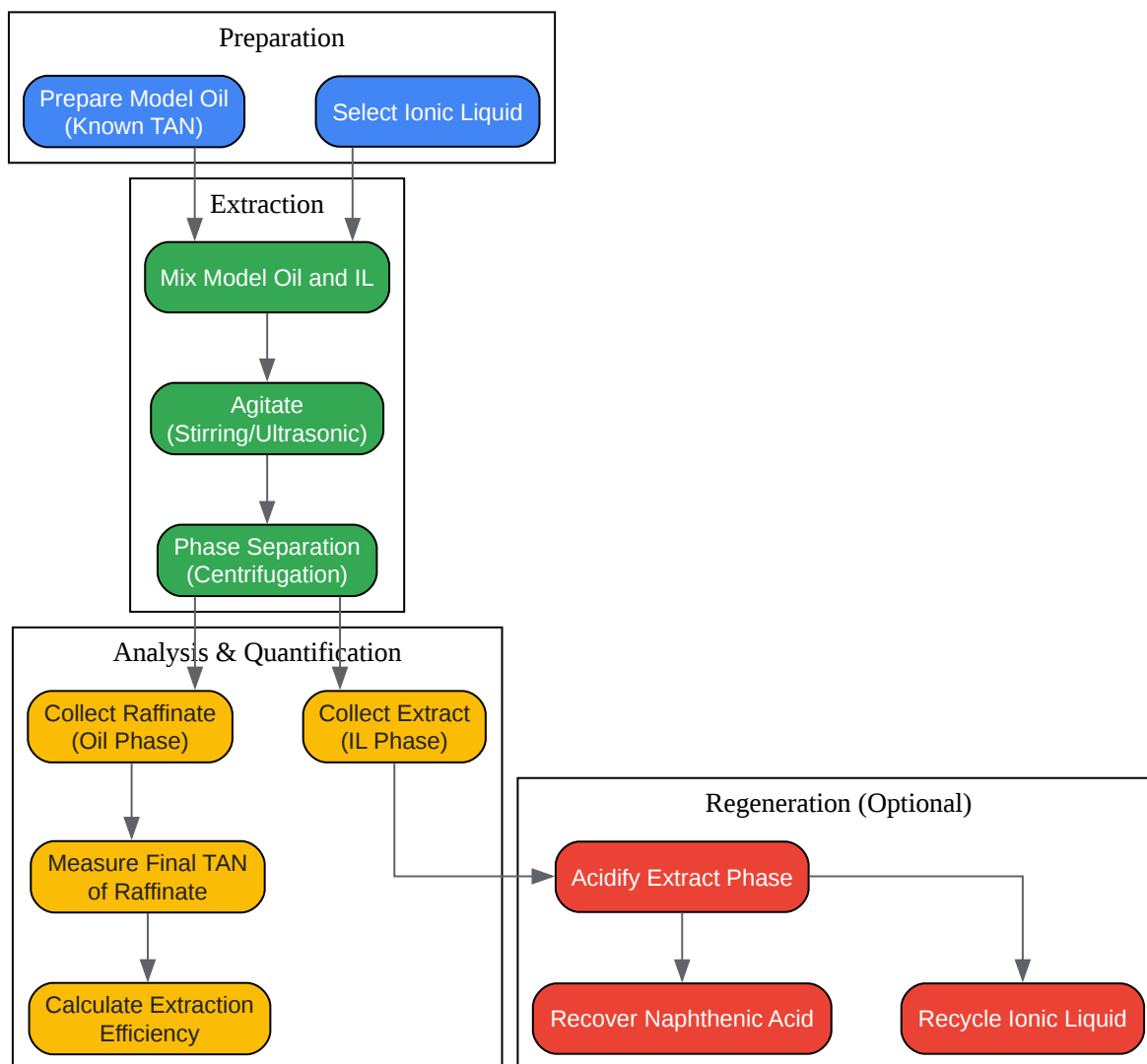
- The concentration of **naphthenic acid** remaining in the oil phase is determined by measuring the TAN of the raffinate.
- The extraction efficiency is then calculated using the following formula:
  - Extraction Efficiency (%) =  $[(\text{TAN}_{\text{initial}} - \text{TAN}_{\text{final}}) / \text{TAN}_{\text{initial}}] * 100$

### Ionic Liquid Regeneration (Optional)

- The **naphthenic acid** can be recovered from the IL phase by adding a mineral acid, which protonates the naphthenate anion, regenerating the **naphthenic acid**.[\[3\]](#)
- The regenerated ionic liquid can then be separated and potentially reused.

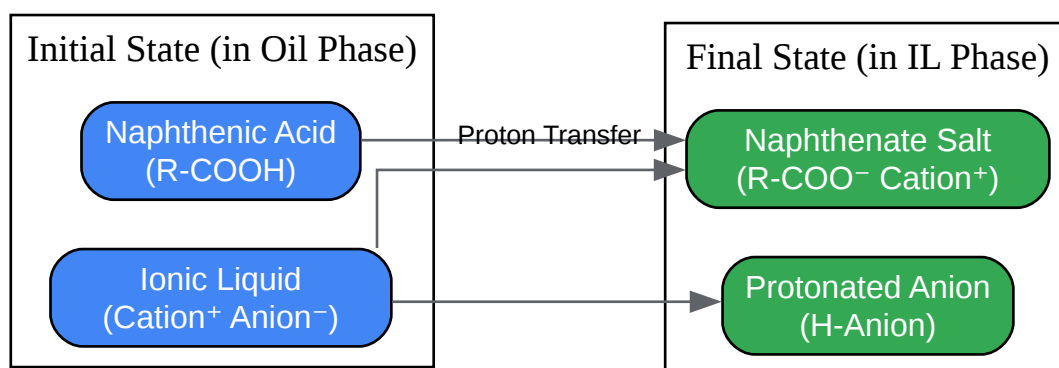
## Visualizing the Process

The following diagrams illustrate the general experimental workflow and the fundamental interaction in the extraction process.



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Caption: Experimental workflow for **naphthenic acid** extraction using ionic liquids.



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